

# An In-depth Technical Guide to 2-(2-bromophenyl)-N-(cyclopropylmethyl)acetamide

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## Compound of Interest

Compound Name: 2-(2-bromophenyl)-N-(cyclopropylmethyl)acetamide

CAS No.: 1311779-40-4

Cat. No.: B1396539

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the physicochemical properties, synthesis, and potential applications of the chemical compound **2-(2-bromophenyl)-N-(cyclopropylmethyl)acetamide**.

## Section 1: Core Molecular Attributes

**2-(2-bromophenyl)-N-(cyclopropylmethyl)acetamide** is a chemical compound with the molecular formula C<sub>12</sub>H<sub>14</sub>BrNO.<sup>[1]</sup> Its molecular weight is 268.15 g/mol.<sup>[1]</sup>

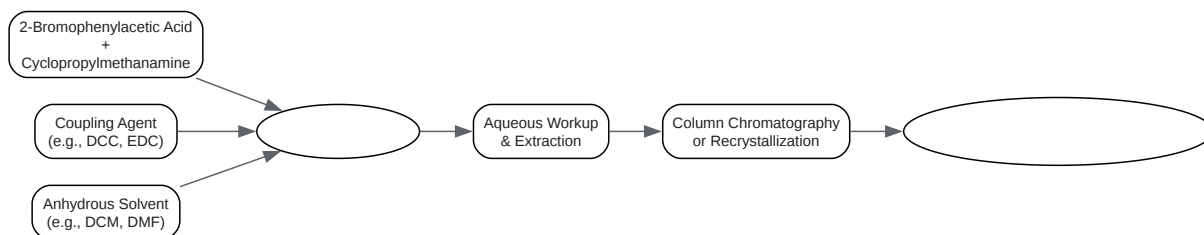
## Physicochemical Data Summary

A curated summary of the key physicochemical properties of **2-(2-bromophenyl)-N-(cyclopropylmethyl)acetamide** is presented below.

Property	Value	Source
Molecular Formula	C <sub>12</sub> H <sub>14</sub> BrNO	Chemsrc <sup>[1]</sup>
Molecular Weight	268.15 g/mol	Chemsrc <sup>[1]</sup>

## Molecular Structure Visualization

The structural formula of **2-(2-bromophenyl)-N-(cyclopropylmethyl)acetamide** is depicted in the diagram below, illustrating the arrangement of its constituent atoms and functional groups.



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Caption: Generalized workflow for the synthesis of N-substituted acetamides.

## Step-by-Step Experimental Procedure

- **Reactant Preparation:** In a round-bottom flask, dissolve 2-bromophenylacetic acid in an appropriate anhydrous solvent such as dichloromethane (DCM) or dimethylformamide (DMF).
- **Coupling Agent Addition:** Add a suitable coupling agent, such as N,N'-dicyclohexylcarbodiimide (DCC) or 1-ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC), to the solution. These reagents are commonly used in peptide synthesis to facilitate the formation of amide bonds. [2]3. **Amine Addition:** Slowly add cyclopropylmethanamine to the reaction mixture.
- **Reaction Monitoring:** Stir the reaction mixture at room temperature. The progress of the reaction can be monitored by thin-layer chromatography (TLC). [3]5. **Work-up:** Once the reaction is complete, filter the mixture to remove any precipitated by-products (e.g., dicyclohexylurea if DCC is used). The filtrate is then typically washed with an acidic solution, a basic solution, and brine to remove unreacted starting materials and impurities.

- Purification: The crude product is purified, commonly by column chromatography on silica gel or by recrystallization from a suitable solvent system, to yield the pure **2-(2-bromophenyl)-N-(cyclopropylmethyl)acetamide**. [3]7. Characterization: The structure and purity of the final compound are confirmed using analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) spectroscopy.

## Section 3: Potential Applications and Research

### Context

While specific research on **2-(2-bromophenyl)-N-(cyclopropylmethyl)acetamide** is not extensively documented in the public domain, the broader class of acetamide derivatives has garnered significant interest in various scientific fields due to their diverse biological activities.

### Agrochemical Research

Acetamide derivatives are a versatile scaffold in the design of new agrochemicals, including herbicides and fungicides. [4]The introduction of different substituents allows for the fine-tuning of their biological activity and selectivity. [4]

### Pharmaceutical and Medicinal Chemistry

The acetamide functional group is a common feature in many pharmacologically active molecules. Derivatives have been investigated for a wide range of therapeutic applications, including:

- Anticonvulsant activity [5]\* Anti-inflammatory effects, with some acting as COX-II inhibitors [2][6]\* Analgesic properties [2] Furthermore, N-(arylcyclopropyl)acetamides have been synthesized and evaluated as ligands for melatonin receptors, suggesting potential applications in neurological and sleep-related disorders. [7] The synthesis of aniline-based amides via palladium-catalyzed Suzuki cross-coupling of N-(dibromophenyl) acetamide has been explored for developing materials with nonlinear optical (NLO) properties, indicating potential uses in optoelectronics. [8][9]

## Section 4: Conclusion

**2-(2-bromophenyl)-N-(cyclopropylmethyl)acetamide** is a compound with a defined molecular structure and weight. While specific data on this exact molecule is limited, its

structural motifs are present in compounds with significant biological and material science applications. The synthetic protocols outlined in this guide provide a robust framework for its preparation, enabling further investigation into its properties and potential uses in drug discovery, agrochemical development, and material science.

## References

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